

Solubility of Titanium Bromides in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Titanium;bromide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of various titanium bromide compounds in organic solvents. The information is compiled from various scientific sources to aid researchers and professionals in drug development and other chemical synthesis applications.

Introduction to Titanium Bromides

Titanium bromides, existing in different oxidation states (primarily +2, +3, and +4), are versatile reagents and precursors in chemical synthesis. Their solubility in organic solvents is a critical parameter for their application in homogenous catalysis, materials science, and organic synthesis. Titanium(IV) bromide (TiBr_4), in particular, is noted for its high Lewis acidity and good solubility in nonpolar organic solvents.^{[1][2][3]}

Quantitative Solubility Data

The solubility of titanium bromides is highly dependent on both the specific bromide compound and the nature of the organic solvent. The following tables summarize the available qualitative and limited quantitative solubility data.

Table 1: Solubility of Titanium(IV) Bromide (TiBr_4)

Solvent	Solubility Description	Notes	Source(s)
Nonpolar Solvents			
Benzene	Soluble	High solubility noted. [1][2][4][5]	[1][2][4][5]
Toluene	Soluble	Analogous to TiCl_4 which is soluble.[6]	[6]
Carbon Tetrachloride	Soluble	[7][8]	
Chlorinated Solvents			
Chloroform	Soluble	[7][8]	
Dichloromethane	Soluble	Forms adducts with Lewis bases in this solvent.[3]	[3]
1,2-Dichloroethane	Soluble	[8]	
Ethers			
Diethyl Ether	Soluble	Reacts to form adducts.[1][2][7][9]	[1][2][7][9]
Tetrahydrofuran (THF)	Forms Adducts	Reacts to form $\text{TiBr}_4(\text{THF})_2$. [1][2][4]	[1][2][4]
Alcohols			
Ethanol	Soluble	Soluble in absolute alcohol.[4][5][7][9]	[4][5][7][9]
Other Solvents			
Propylene Carbonate	Very Soluble (at 25°C)	[7]	
Arsenic Tribromide	Very Soluble	[7]	
Liquid Bromine	Soluble	[7]	
Sulfur Dioxide	Soluble	[8]	

Table 2: Solubility of Titanium(III) Bromide (TiBr₃) and Titanium(II) Bromide (TiBr₂)

Compound	Solvent	Solubility Description	Notes	Source(s)
Titanium(III) Bromide (TiBr ₃)	Water	Soluble	Forms a dark violet solution. [10][11]	[10][11]
Titanium(II) Bromide (TiBr ₂)	Water	Reacts	[12]	

Note: Quantitative solubility data for titanium bromides in organic solvents is sparse in publicly available literature. Much of the information is qualitative, describing the compounds as "soluble" or "very soluble". The interaction with coordinating solvents often leads to the formation of adducts rather than simple dissolution.

Factors Influencing Solubility

The solubility of titanium bromides is governed by several factors:

- **Lewis Acidity:** TiBr₄ is a strong Lewis acid and readily forms adducts with Lewis basic solvents like ethers (e.g., THF) and pyridines.[1][2][4] This chemical interaction significantly influences its "solubility."
- **Solvent Polarity:** TiBr₄, being a nonpolar molecule with a tetrahedral geometry, exhibits good solubility in nonpolar organic solvents.[1][2][3]
- **Lattice Energy:** For the solid bromides, the energy required to break the crystal lattice structure is a key factor. This is particularly relevant for the lower oxidation state bromides (TiBr₃ and TiBr₂), which have more ionic character.
- **Hydrolysis:** All titanium bromides are highly sensitive to moisture and will hydrolyze rapidly in the presence of water or protic solvents to release hydrogen bromide.[2][3][9] Therefore, anhydrous conditions are essential when working with these compounds in organic solvents.

Experimental Protocols for Solubility Determination

A general methodology for determining the solubility of a metal halide like titanium bromide in an organic solvent under anhydrous conditions is outlined below.

Isothermal Saturation Method

This method involves preparing a saturated solution of the titanium bromide in the desired solvent at a constant temperature and then determining the concentration of the dissolved solid.

Materials and Equipment:

- Anhydrous titanium bromide
- Anhydrous organic solvent of interest
- Glove box or Schlenk line for inert atmosphere operation
- Constant temperature bath
- Sealed, airtight vessels (e.g., ampoules or sealed flasks)
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters suitable for organic solvents)
- Analytical balance
- Volumetric flasks and pipettes
- Instrumentation for concentration measurement (e.g., ICP-MS, UV-Vis Spectrophotometer after derivatization)

Protocol:

- Preparation: All glassware must be rigorously dried in an oven and cooled under an inert atmosphere (e.g., nitrogen or argon). The solvent must be dried using appropriate methods (e.g., molecular sieves, distillation from a drying agent).

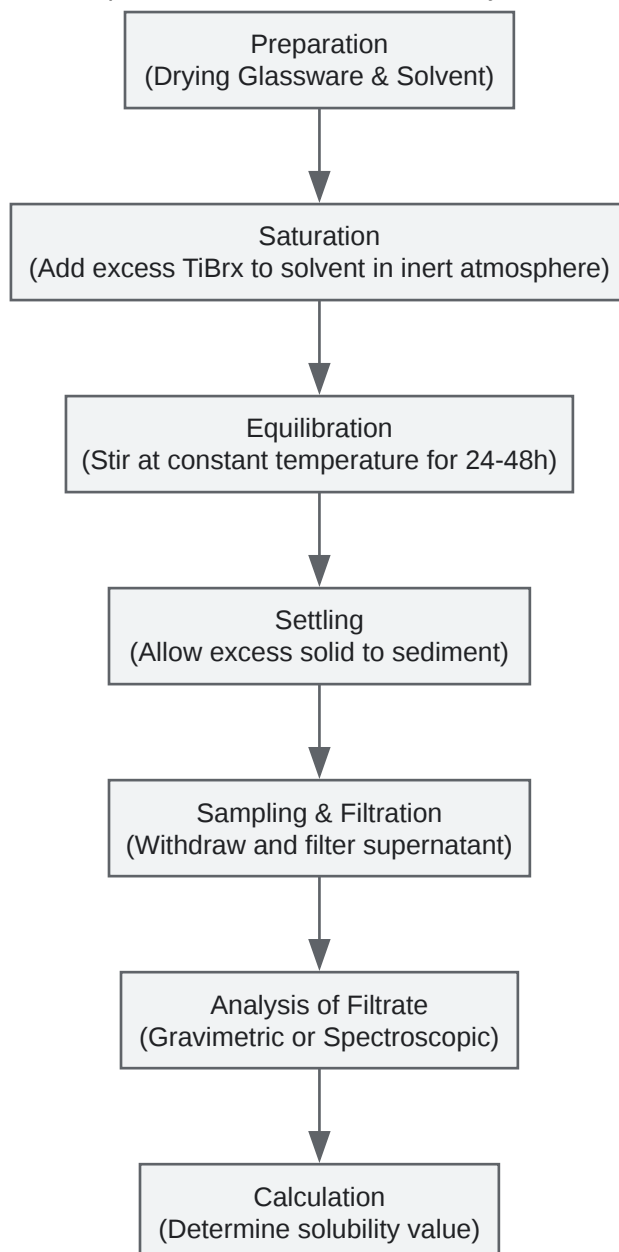
- **Saturation:** Inside an inert atmosphere glove box, an excess amount of the titanium bromide solid is added to a known volume or mass of the anhydrous solvent in a sealed vessel.
- **Equilibration:** The vessel is sealed and placed in a constant temperature bath. The mixture is stirred vigorously for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Sampling and Filtration:** After equilibration, stirring is stopped, and the excess solid is allowed to settle. A sample of the supernatant liquid is carefully withdrawn using a syringe and immediately filtered through a syringe filter to remove any suspended solid particles.
- **Gravimetric Analysis (for non-volatile solutes):**
 - A known volume of the clear, saturated filtrate is transferred to a pre-weighed vial.
 - The solvent is carefully evaporated under a stream of inert gas or under vacuum.
 - The vial containing the solid residue is weighed again. The difference in mass corresponds to the amount of dissolved titanium bromide.
 - Solubility is then calculated in g/100 g of solvent or mol/L.
- **Spectroscopic/Elemental Analysis:**
 - The clear, saturated filtrate is carefully diluted to a known volume with an appropriate solvent.
 - The concentration of titanium is determined using a suitable analytical technique such as Inductively Coupled Plasma - Mass Spectrometry (ICP-MS). This method is highly sensitive and accurate.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the isothermal saturation method described above.

Figure 1. Experimental Workflow for Solubility Determination

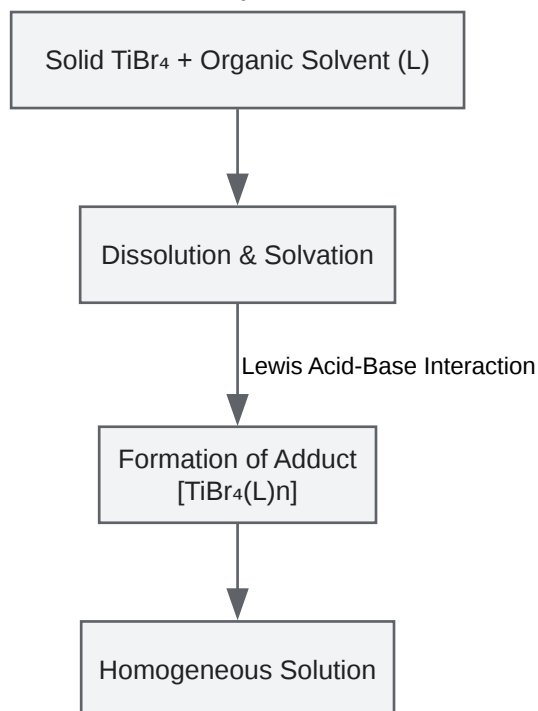


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Figure 1. Experimental Workflow for Solubility Determination

Logical Relationship in Dissolution

The dissolution of titanium(IV) bromide in a Lewis basic solvent is not a simple physical process but involves chemical interactions.

Figure 2. Dissolution Pathway of TiBr_4 in a Lewis Basic Solvent

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Figure 2. Dissolution Pathway of TiBr_4 in a Lewis Basic Solvent

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References

- 1. Titanium_tetrabromide [chemeurope.com]
- 2. Titanium tetrabromide - Wikipedia [en.wikipedia.org]
- 3. webqc.org [webqc.org]
- 4. Titanium(IV) bromide, 98%, Thermo Scientific Chemicals 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. 7789-68-6 CAS MSDS (TITANIUM(IV) BROMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 6. Titanium tetrachloride - Wikipedia [en.wikipedia.org]
- 7. titanium(IV) bromide [chemister.ru]
- 8. srdata.nist.gov [srdata.nist.gov]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. Titanium(III) Bromide CAS#: 13135-31-4 [m.chemicalbook.com]
- 11. guidechem.com [guidechem.com]
- 12. Titanium (II) bromide CAS#: 13783-04-5 [m.chemicalbook.com]
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